

Octyltriphenylphosphonium bromide chemical structure and CAS number

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Compound of Interest

Compound Name: Octyltriphenylphosphonium bromide

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An In-depth Technical Guide to Octyltriphenylphosphonium Bromide

This technical guide provides a comprehensive overview of **octyltriphenylphosphonium bromide**, a quaternary phosphonium salt with significant applications in chemical synthesis and antimicrobial research. This document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Chemical Structure and Identification

Octyltriphenylphosphonium bromide is an organic compound characterized by a positively charged phosphorus atom bonded to three phenyl groups and one octyl group, with a bromide anion.

Chemical Formula: C₂₆H₃₂BrP

CAS Number: 42036-78-2[1]

IUPAC Name: Octyl(triphenyl)phosphonium bromide

Physicochemical and Spectral Data

A summary of the key quantitative data for **octyltriphenylphosphonium bromide** is presented in the table below, providing a quick reference for its physical and spectral properties.

Property	Value	Reference
Molecular Weight	455.41 g/mol	[1]
Melting Point	61-63 °C	[1]
Appearance	Colorless to pale brown solid	
¹ H NMR (400 MHz, DMSO-d ₆)	δ = 0.81 (t, 3H, CH ₃), 1.19 (m, 8H, CH ₂), 1.48 (m, 4H, PCH ₂ CH ₂ CH ₂ CH ₂)	[1]
Solubility	Soluble in polar organic solvents	

Experimental Protocols

Synthesis of Octyltriphenylphosphonium Bromide

A general and widely used method for the synthesis of alkyltriphenylphosphonium halides is the reaction of triphenylphosphine with an appropriate alkyl halide. The following protocol is a representative procedure for the synthesis of **octyltriphenylphosphonium bromide**.

Materials:

- Triphenylphosphine (Ph₃P)
- 1-Bromoocetane
- Toluene (or another suitable solvent like acetonitrile)
- Inert atmosphere (e.g., Nitrogen or Argon)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve triphenylphosphine in toluene under an inert atmosphere.

- Add a stoichiometric equivalent of 1-bromoocetane to the solution.
- Heat the reaction mixture to reflux and maintain for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion of the reaction, the product, **octyltriphenylphosphonium bromide**, will often precipitate from the solution upon cooling.
- Collect the solid product by filtration and wash with a non-polar solvent (e.g., diethyl ether or hexane) to remove any unreacted starting materials.
- Dry the purified product under vacuum to yield **octyltriphenylphosphonium bromide** as a solid.

Application in the Wittig Reaction

Octyltriphenylphosphonium bromide is a precursor to a Wittig reagent, which is used to convert aldehydes and ketones into alkenes. The following is a general protocol for its use in a Wittig olefination.

Step 1: Formation of the Ylide (Wittig Reagent)

- Suspend **octyltriphenylphosphonium bromide** in a dry, aprotic solvent such as tetrahydrofuran (THF) or diethyl ether under an inert atmosphere.
- Cool the suspension in an ice bath or to a lower temperature as required by the specific base used.
- Add a strong base, such as n-butyllithium (n-BuLi), sodium hydride (NaH), or potassium tert-butoxide (t-BuOK), dropwise to the suspension. The formation of the ylide is often indicated by a color change (typically to orange or deep red).

Step 2: Reaction with a Carbonyl Compound

- Once the ylide formation is complete, add the desired aldehyde or ketone, dissolved in the same solvent, to the reaction mixture dropwise at a low temperature.

- Allow the reaction to warm to room temperature and stir for a period of time, monitoring the reaction by TLC.
- Upon completion, the reaction is quenched, typically with water or a saturated aqueous solution of ammonium chloride.
- The alkene product is then extracted with an organic solvent, and the triphenylphosphine oxide byproduct is often removed by chromatography or crystallization.

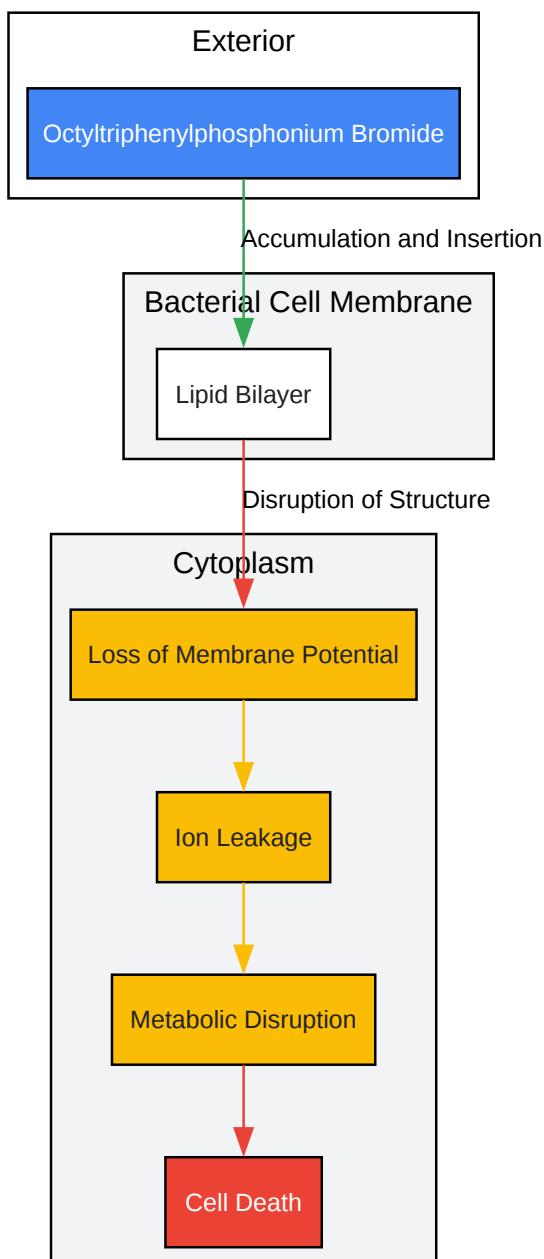
Antimicrobial Activity and Mechanism

Recent studies have highlighted the potential of **octyltriphenylphosphonium bromide** as an antimicrobial agent, particularly against multidrug-resistant bacteria such as *Acinetobacter baumannii*.^[1] The lipophilic nature of the triphenylphosphonium cation facilitates its interaction with and disruption of bacterial cell membranes.

Logical Workflow for Antimicrobial Action

The following diagram illustrates the proposed mechanism of antimicrobial action for lipophilic quaternary phosphonium salts like **octyltriphenylphosphonium bromide**.

Proposed Antimicrobial Mechanism of Octyltriphenylphosphonium Bromide

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Caption: Proposed mechanism of antimicrobial action.

This diagram illustrates how the lipophilic octyltriphenylphosphonium cation is proposed to accumulate in and disrupt the bacterial cell membrane, leading to a cascade of events that result in cell death. This makes it a compound of interest for the development of new antimicrobial agents.

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References

- 1. Theoretical and Experimental Studies of Phosphonium Ionic Liquids as Potential Antibacterials of MDR *Acinetobacter baumannii* - PMC [pmc.ncbi.nlm.nih.gov]
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